

# Solubility of potassium pyroantimonate in different solvents.

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## Compound of Interest

Compound Name: Pyroantimonate

Cat. No.: B1233504

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## Solubility of Potassium Pyroantimonate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of potassium **pyroantimonate** in various solvents. The information is intended to support research, development, and quality control activities where this inorganic compound is utilized.

Potassium **pyroantimonate**, with the chemical formula  $\text{KSb}(\text{OH})_6$ , is a white crystalline powder known for its applications in analytical chemistry and materials science.<sup>[1]</sup> Its solubility is a critical parameter for its effective use in solution-based processes.

## Quantitative Solubility Data

The solubility of potassium **pyroantimonate** is significantly dependent on the solvent and the temperature. The following table summarizes the available quantitative data for its solubility in water and its qualitative solubility in other common solvents.

Solvent	Temperature (°C)	Solubility	Unit
Water	0	8.3	g/100 mL[2]
Water	20	2.0	g/100 mL
Water	25	0.29	g/100 g[3]
Water	100	35.9	g/100 mL[2]
Ethanol	Ambient	Insoluble	-[4]
Organic Solvents	Ambient	Insoluble	-
Glycerine	Ambient	Soluble	-[4]

Note on pH: While quantitative data across a wide pH range is not readily available in the literature, it is reported that the solubility of potassium **pyroantimonate** in water is enhanced in the presence of potassium hydroxide, suggesting increased solubility in alkaline conditions.[5] [6] Conversely, in acidic solutions, it may decompose.

## Experimental Protocol for Solubility Determination

This section outlines a detailed methodology for determining the solubility of potassium **pyroantimonate**, adapted from established methods for sparingly soluble inorganic salts.

Objective: To determine the equilibrium solubility of potassium **pyroantimonate** in a given solvent at a specified temperature.

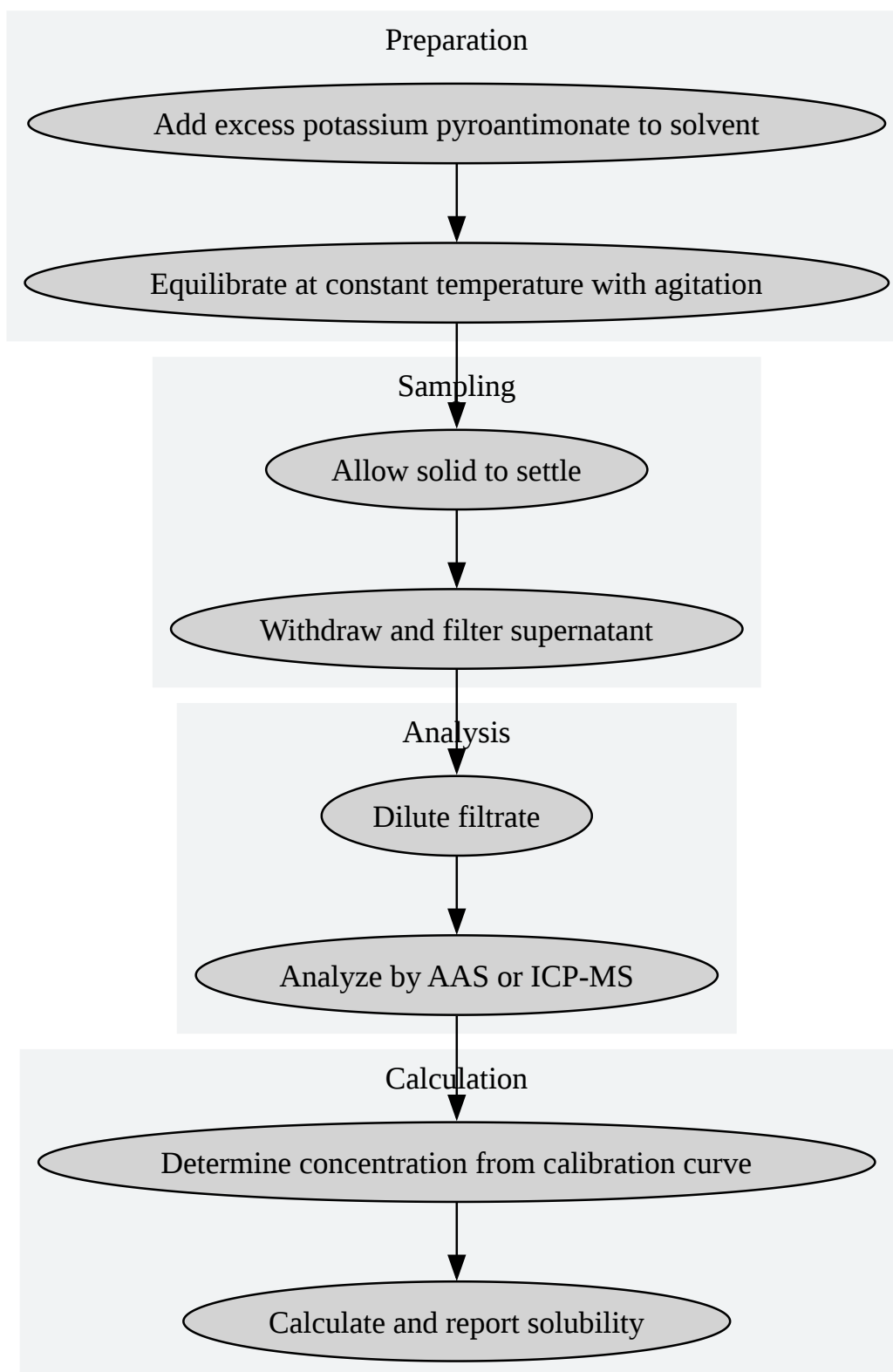
Materials:

- Potassium **pyroantimonate** (analytical grade)
- Solvent of interest (e.g., deionized water, ethanol, buffer solutions of varying pH)
- Thermostatic shaker bath or incubator
- Calibrated thermometer
- Analytical balance ( $\pm 0.1$  mg)

- Filtration apparatus (e.g., syringe filters with a pore size of 0.45  $\mu\text{m}$  or less)
- Volumetric flasks and pipettes
- Appropriate analytical instrumentation for antimony quantification (e.g., Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma-Mass Spectrometry (ICP-MS))[7]

Procedure:

- Preparation of Saturated Solution: a. Add an excess amount of potassium **pyroantimonate** to a known volume of the solvent in a sealed, inert container (e.g., a glass flask with a stopper). The excess solid is crucial to ensure that equilibrium with the dissolved solute is reached. b. Place the container in a thermostatic shaker bath set to the desired temperature. c. Agitate the mixture at a constant rate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary studies may be required to determine the optimal equilibration time.
- Sample Collection and Preparation: a. Once equilibrium is assumed to be reached, cease agitation and allow the undissolved solid to settle. b. Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation or further dissolution. c. Immediately filter the collected supernatant through a suitable filter to remove any suspended solid particles.
- Analysis of Dissolved Antimony: a. Dilute the clear filtrate with an appropriate solvent to a concentration within the working range of the analytical instrument. b. Prepare a series of calibration standards of known antimony concentrations. c. Analyze the diluted filtrate and the calibration standards using a validated analytical method, such as AAS or ICP-MS, to determine the concentration of antimony in the saturated solution.[7]
- Calculation of Solubility: a. From the determined concentration of antimony in the filtrate, calculate the mass of potassium **pyroantimonate** dissolved in the original volume of the solvent. b. Express the solubility in appropriate units, such as g/100 mL or mol/L.



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Caption: Key factors that influence the solubility of potassium **pyroantimonate**.

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## References

- 1. Acid potassium pyroantimonate [chembk.com]
- 2. abachemicals.com [abachemicals.com]
- 3. Potassium Pyroantimonate – Amspec [amspec.net]
- 4. chembk.com [chembk.com]
- 5. POTASSIUM HEXAHYDROXOANTIMONATE(V) | 12208-13-8 [chemicalbook.com]
- 6. US2290070A - Manufacture of technical potassium pyroantimonate - Google Patents [patents.google.com]
- 7. analysis.rs [analysis.rs]
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